

Application Note: SK1-I Hydrochloride Storage, Stability, and Solution Protocols

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Compound of Interest

Compound Name: SK1-I hydrochloride

Cat. No.: B7909932

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Introduction & Core Directive

SK1-I (BML-258) is a water-soluble analogue of sphingosine that acts as a potent, isozyme-specific, competitive inhibitor of Sphingosine Kinase 1 (SphK1).[1][2] By inhibiting SphK1, SK1-I modulates the "sphingolipid rheostat," shifting the cellular balance from the pro-survival signaling of Sphingosine-1-Phosphate (S1P) toward the pro-apoptotic accumulation of Ceramide and Sphingosine.

Critical Handling Note: While SK1-I is an analogue of a lipid, its hydrochloride salt form alters its solubility profile. However, improper solubilization or storage in hygroscopic solvents (like old DMSO) can lead to rapid compound inactivation or "silent precipitation," where the drug crashes out upon addition to aqueous media, leading to false-negative biological data.

Physicochemical Profile

Understanding the physical properties is the first step to ensuring stability.

Property	Data	Notes
Compound Name	SK1-I Hydrochloride	Also known as BML-258 HCl
CAS Number	1072443-89-0	Verify batch certificate
Molecular Formula		Salt form improves aqueous handling
Molecular Weight	~313.86 g/mol	Use this for molarity calculations
Solubility (DMSO)	~50 mM (approx. 15 mg/mL)	Preferred solvent for stock
Solubility (Ethanol)	~25 mM	Soluble, but evaporation risk is higher
Solubility (Water)	Limited / pH dependent	Not recommended for stock storage
Appearance	Off-white to pale yellow solid	Waxy solid or powder

Storage & Stability Guidelines

Solid State Storage

- Temperature: Store at -20°C for up to 2 years. For long-term archiving (>2 years), -80°C is preferred.[3][4]
- Desiccation: The HCl salt can be hygroscopic. Store the vial inside a sealed bag with desiccant packs to prevent moisture absorption, which hydrolyzes the salt and alters stoichiometry.
- Light: Protect from direct light. Wrap vials in aluminum foil if the storage box is transparent.

Solution Stability (The "Danger Zone")

Once in solution, SK1-I becomes susceptible to oxidation and precipitation.

- Solvent Choice: Anhydrous DMSO is the gold standard.

- Risk: DMSO is hygroscopic (absorbs water from air). "Wet" DMSO drastically reduces the solubility of SK1-I, causing micro-crystals to form that are invisible to the naked eye but clog pipette tips and reduce effective concentration.
- Temperature:
 - -80°C: Stable for 6 months.[2][4]
 - -20°C: Stable for 1 month.
 - 4°C / RT: Unstable. Use immediately; do not store.
- Freeze-Thaw: Critical. SK1-I is sensitive to repeated freeze-thaw cycles.
 - Protocol: Aliquot stock solutions immediately after preparation into single-use volumes (e.g., 20 µL or 50 µL) to ensure a vial is thawed only once.

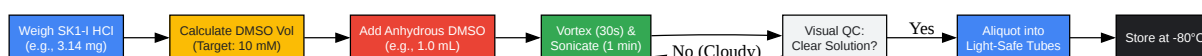
Protocol: Preparation of Stock Solutions

This protocol ensures a stable 10 mM Stock Solution.

Reagents Required[2][3][6][7]

- **SK1-I Hydrochloride** (Solid)
- New/Fresh Dimethyl Sulfoxide (DMSO), Cell Culture Grade (≥99.9%)
- Vortex mixer and Ultrasonic bath

Workflow Diagram



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Figure 1: Workflow for the preparation and storage of SK1-I stock solutions.

Step-by-Step Procedure

- Calculation: To make a 10 mM stock:
 - Weigh 3.14 mg of SK1-I HCl.
 - Dissolve in 1.0 mL of DMSO.
 - Formula:
- Solubilization: Add the DMSO to the vial. Vortex vigorously for 30 seconds.
 - Expert Tip: If the solution remains cloudy, sonicate in a water bath for 1–2 minutes at room temperature. Do not heat above 37°C.
- Aliquot: Dispense into opaque or amber microcentrifuge tubes (e.g., 50 μ L aliquots).
- Storage: Flash freeze in liquid nitrogen (optional but recommended) and store at -80°C.

Protocol: Working Solutions & In Vivo Formulation

Directly adding 100% DMSO stock to cell culture media often causes precipitation. Use this serial dilution method.

In Vitro (Cell Culture)

Target: 10 μ M working concentration.

- Thaw one aliquot of 10 mM Stock.
- Intermediate Dilution: Dilute 1:10 in culture media (or PBS) to create a 1 mM intermediate.
 - Why? This step buffers the DMSO shock.
 - Mix: Vortex immediately.
- Final Dilution: Dilute the 1 mM intermediate 1:100 into the cell culture well to achieve 10 μ M.
 - Final DMSO: 0.1% (Safe for most cell lines).

In Vivo (Animal Models)

For intraperitoneal (IP) or intravenous (IV) injection, DMSO must be minimized, and solubility maintained. Recommended Vehicle: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.

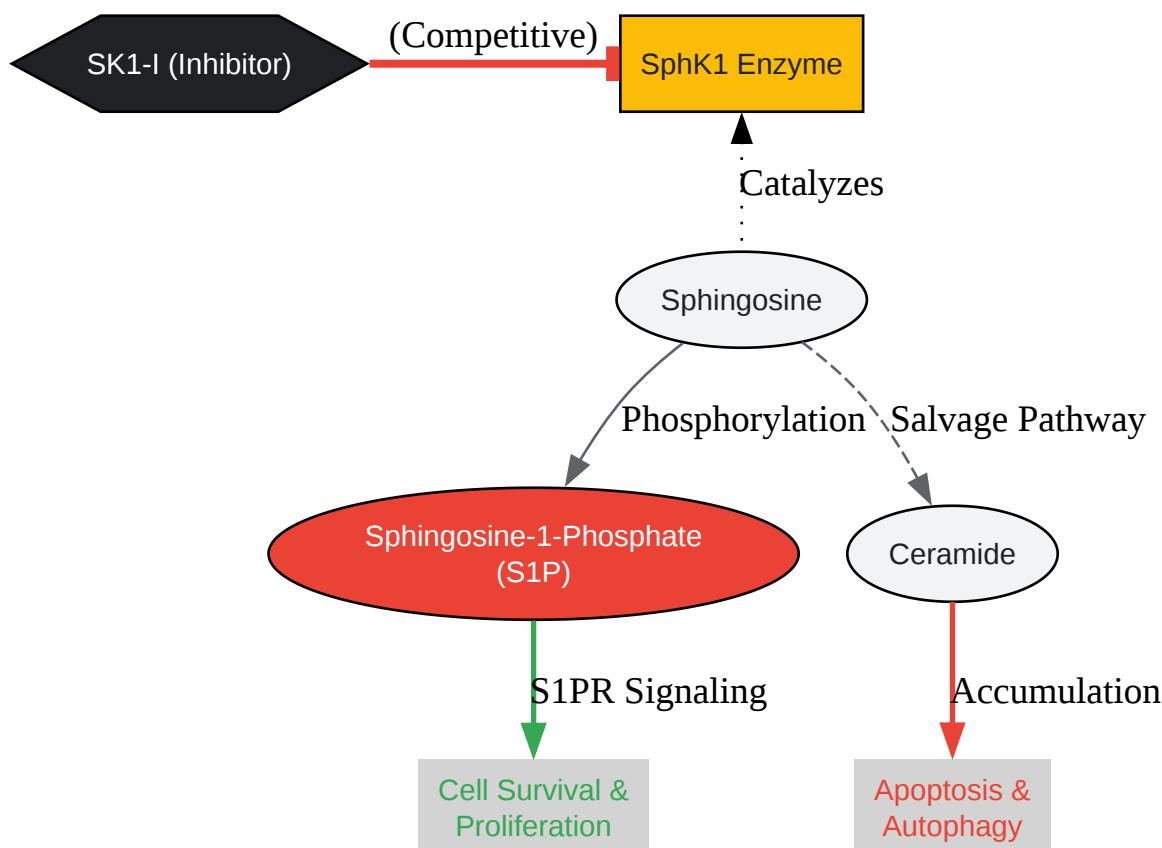
[5]

Protocol:

- Dissolve SK1-I in 100% DMSO (10% of final volume).
- Add PEG300 (40% of final volume) and vortex.
- Add Tween-80 (5% of final volume) and vortex.
- Slowly add warm Saline (45% of final volume) while vortexing.
 - Note: Always add saline last. Adding it earlier will cause the drug to crash out.

Biological Context & Mechanism

Understanding the pathway validates why maintaining SK1-I activity is crucial. SK1-I is not just a "blocker"; it shifts a rheostat.



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Figure 2: The Sphingolipid Rheostat.[3][6] SK1-I inhibits SphK1, blocking the conversion of Sphingosine to S1P, thereby reducing survival signals and promoting apoptosis via Ceramide/Sphingosine accumulation.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation in Media	Dilution shock (adding DMSO stock directly to cold media).	Use the "Intermediate Dilution" step (Section 5.1). Warm media to 37°C before addition.
Loss of Activity	Hydrolysis due to wet DMSO or repeated freeze-thaw.	Discard stock. Prepare fresh using newly opened DMSO. Use single-use aliquots.
Cloudy Stock Solution	Saturation reached or salt not dissociated.	Sonicate for 2 minutes. Ensure concentration does not exceed 50 mM.
In Vivo Toxicity	High DMSO concentration or precipitation in veins.	Use the PEG300/Tween-80 formulation. ^{[5][3]} Ensure solution is clear before injection. ^[5]

References

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